

Technical Guide: Solubility Profile of N-(Methyl)mercaptoacetamide

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Compound of Interest

Compound Name: *N*-(Methyl)mercaptoacetamide

Cat. No.: B1229335

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This document provides a concise technical overview of the available solubility data for **N-(Methyl)mercaptoacetamide** (CAS No. 20938-74-3). Due to the limited publicly available quantitative data, this guide summarizes the known information and provides a general experimental protocol for solubility determination.

Core Data Presentation

The solubility of a compound is a critical physicochemical property, influencing its bioavailability, formulation, and potential applications in various scientific fields. The following table summarizes the currently available quantitative solubility data for **N-(Methyl)mercaptoacetamide**.

Solvent	Temperature (°C)	Solubility	Unit
Water	25	56	g/L
Ethanol	Not Available	Not Available	-
Methanol	Not Available	Not Available	-
Acetone	Not Available	Not Available	-
Dimethyl Sulfoxide (DMSO)	Not Available	Not Available	-

As indicated, the only reported quantitative solubility value for **N-(Methyl)mercaptoacetamide** is in water, which is 56 g/L at 25 °C[1]. Data for other common organic solvents are not readily available in the reviewed literature.

Experimental Protocols

In the absence of specific published experimental methods for **N-(Methyl)mercaptoacetamide** solubility determination, a general and widely accepted protocol for determining the solubility of a solid compound, such as the shake-flask method, is described below. This method is a standard approach for establishing equilibrium solubility.

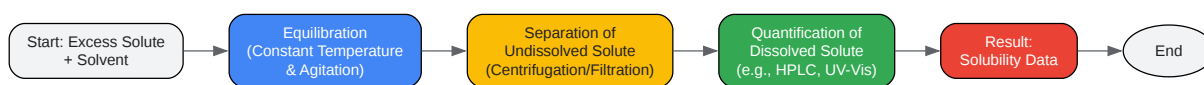
General Shake-Flask Method for Solubility Determination

- Preparation of Saturated Solution:
 - An excess amount of solid **N-(Methyl)mercaptoacetamide** is added to a known volume of the selected solvent (e.g., water, ethanol, etc.) in a sealed container, typically a glass flask.
 - The container is then agitated at a constant temperature for a prolonged period (e.g., 24 to 72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute. A thermostatically controlled shaker or incubator is ideal for this purpose.
- Separation of Undissolved Solute:
 - After the equilibration period, the suspension is allowed to stand, and the undissolved solid is separated from the solution. This is typically achieved by centrifugation followed by filtration through a fine-pore membrane filter (e.g., 0.22 µm) to obtain a clear, saturated solution.
- Quantification of Dissolved Solute:
 - A known volume of the clear, saturated filtrate is carefully collected.
 - The concentration of **N-(Methyl)mercaptoacetamide** in the filtrate is then determined using a suitable analytical technique. Common methods include:
 - High-Performance Liquid Chromatography (HPLC): This is a highly sensitive and specific method for quantifying the concentration of the compound.

- UV-Vis Spectroscopy: If the compound has a chromophore, its concentration can be determined by measuring its absorbance at a specific wavelength.
- Gravimetric Analysis: A known volume of the saturated solution is evaporated to dryness, and the mass of the remaining solid is measured.
- Calculation of Solubility:
 - The solubility is calculated from the measured concentration of the saturated solution and is typically expressed in units such as grams per liter (g/L) or moles per liter (mol/L).

Mandatory Visualization

As no specific signaling pathways involving **N-(Methyl)mercaptoacetamide** are documented, the following diagram illustrates the general experimental workflow for determining the solubility of a chemical compound.



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Caption: General experimental workflow for solubility determination.

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References

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